

# Essential Safety and Logistics for Handling 10074-G5

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## Compound of Interest

Compound Name:	10074-G5
CAS No.:	413611-93-5
Cat. No.:	B1663895

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For Researchers, Scientists, and Drug Development Professionals: Your Comprehensive Guide to the Safe Handling, Storage, and Disposal of the c-Myc Inhibitor **10074-G5**.

This document provides critical safety protocols and logistical plans to ensure the safe and effective use of **10074-G5** in a laboratory setting. Adherence to these guidelines is essential to minimize risk and maintain a safe research environment.

## Immediate Safety Information

**10074-G5** is a hazardous substance and must be handled with care. The primary hazards, as identified in the Safety Data Sheet (SDS), are outlined below.

Hazard Class	GHS Classification	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 3	Danger	H301: Toxic if swallowed[1]
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3	Warning	H335: May cause respiratory irritation[1]

## Personal Protective Equipment (PPE)

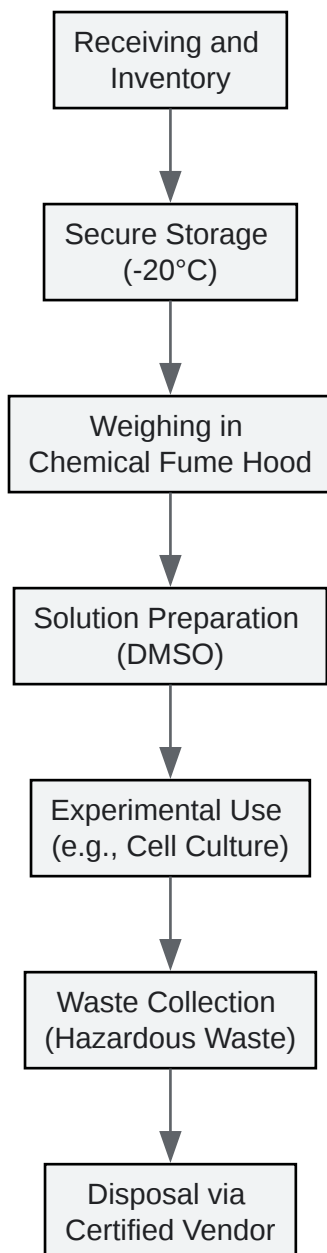
The following PPE is mandatory when handling **10074-G5**. The level of protection should be adjusted based on the specific laboratory operation being performed.

Operation	Minimum PPE Requirement
Weighing and Aliquoting (Solid Form)	- Disposable Nitrile Gloves- Laboratory Coat- Safety Glasses with Side Shields- N95 Respirator (or higher)
Preparing Stock Solutions	- Disposable Nitrile Gloves- Laboratory Coat- Chemical Splash Goggles
Cell Culture and In Vitro Assays	- Disposable Nitrile Gloves- Laboratory Coat- Safety Glasses

## Operational Plan: From Receipt to Disposal

A systematic approach to handling **10074-G5** is crucial for safety and experimental reproducibility. The following workflow outlines the key logistical steps.

## Operational Workflow for 10074-G5



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Operational Workflow for **10074-G5**

## Experimental Protocols

### Preparation of a 10 mM Stock Solution in DMSO

- Pre-weighing: Tare a sterile, amber microcentrifuge tube on a calibrated analytical balance.

- **Weighing:** In a chemical fume hood, carefully weigh the desired amount of **10074-G5** solid into the tared tube.
- **Solvent Addition:** Add the appropriate volume of anhydrous dimethyl sulfoxide (DMSO) to achieve a final concentration of 10 mM. For example, for 1 mg of **10074-G5** (MW: 332.3 g/mol ), add 301  $\mu$ L of DMSO.
- **Dissolution:** Vortex the solution until the solid is completely dissolved. Gentle warming may be applied if necessary.
- **Storage:** Store the stock solution in small aliquots at -20°C to avoid repeated freeze-thaw cycles.

## Cytotoxicity Assay using MTT

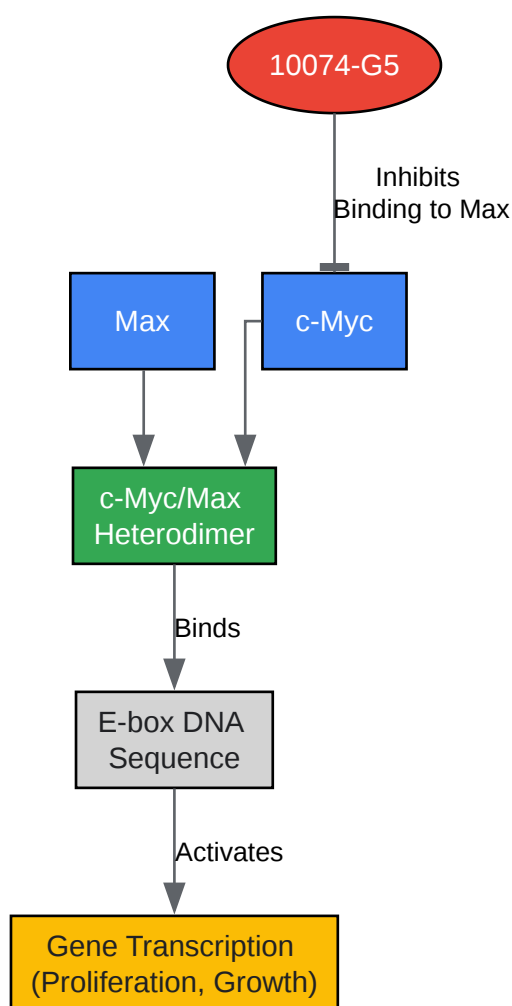
This protocol is adapted for determining the IC<sub>50</sub> of **10074-G5** in cancer cell lines such as Daudi or HL-60.

- **Cell Seeding:** Plate cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100  $\mu$ L of complete culture medium.
- **Compound Treatment:** The following day, treat the cells with a serial dilution of **10074-G5** (e.g., 0.1 to 100  $\mu$ M) in fresh culture medium. Include a vehicle control (DMSO) at the same final concentration as the highest drug concentration.
- **Incubation:** Incubate the plate for 72 hours at 37°C in a humidified incubator with 5% CO<sub>2</sub>.
- **MTT Addition:** Add 10  $\mu$ L of a 5 mg/mL MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 4 hours.
- **Formazan Solubilization:** Carefully remove the medium and add 100  $\mu$ L of DMSO to each well.
- **Absorbance Reading:** Shake the plate for 5-10 minutes to dissolve the formazan crystals and measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and determine the IC<sub>50</sub> value by plotting a dose-response curve.

## Mechanism of Action: c-Myc/Max Dimerization Inhibition

**10074-G5** exerts its biological effect by inhibiting the protein-protein interaction between the oncoprotein c-Myc and its obligate partner Max. This disruption prevents the c-Myc/Max heterodimer from binding to E-box sequences in the promoter regions of target genes, thereby inhibiting their transcription, which is crucial for cell proliferation and survival.

10074-G5 Mechanism of Action



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10074-G5 Mechanism of Action

## Disposal Plan

All materials contaminated with **10074-G5**, including unused solid compound, solutions, and contaminated labware (e.g., pipette tips, tubes, gloves), must be disposed of as hazardous chemical waste.

Step-by-Step Disposal Procedure:

- Segregation: Collect all **10074-G5** waste in a dedicated, clearly labeled, and sealed hazardous waste container. Do not mix with other waste streams.
- Labeling: The waste container must be labeled with "Hazardous Waste," the full chemical name ("N-[1,1'-biphenyl]-2-yl-7-nitro-2,1,3-benzoxadiazol-4-amine"), and the associated hazards (Toxic, Irritant).
- Storage of Waste: Store the sealed hazardous waste container in a designated satellite accumulation area away from incompatible materials.
- Pickup: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste disposal vendor.

## Quantitative Data Summary

Parameter	Value	Cell Line(s)	Reference
IC50 (Cytotoxicity)	15.6 $\mu$ M	Daudi (Burkitt's lymphoma)	[2]
13.5 $\mu$ M	HL-60 (Promyelocytic leukemia)	[3]	
Binding Affinity (Kd)	2.8 $\mu$ M	c-Myc	[3]
Solubility in DMSO	$\geq$ 20 mg/mL	N/A	[2]
Storage Temperature	-20°C	N/A	[3]
Stability (Solid at -20°C)	$\geq$ 4 years	N/A	[3]

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## References

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